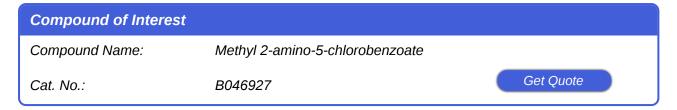


Technical Guide: Physicochemical Properties and Synthesis of Methyl 2-amino-5-chlorobenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, with a specific focus on the boiling point, and a detailed experimental protocol for the synthesis of **methyl 2-amino-5-chlorobenzoate** (CAS No: 5202-89-1). This compound serves as a valuable intermediate in the pharmaceutical and pesticide industries.[1]

Physicochemical Data

The quantitative properties of **methyl 2-amino-5-chlorobenzoate** are summarized in the table below for easy reference and comparison.



Property	Value	Notes
Boiling Point	168-170 °C	at 22 mmHg[1][2]
Melting Point	66-68 °C	(lit.)[1][2]
Molecular Formula	C ₈ H ₈ CINO ₂	[2][3][4]
Molecular Weight	185.61 g/mol	[3][4]
Density	1.311 g/cm ³	[2]
Flash Point	131.5 °C	[2]
Refractive Index	1.58	[2]
Appearance	White to Orange to Green powder to crystal	[3][5]

Experimental Protocols

A detailed methodology for the synthesis of **methyl 2-amino-5-chlorobenzoate** is provided below, as adapted from literature.[6]

Synthesis of 2-amino-5-chlorobenzoic acid (Intermediate)

- Reaction Setup: Dissolve 10 g (66 mmol) of 2-aminobenzoic acid in 40 mL of dimethylformamide (DMF).
- Halogenation: Add N-halosuccinimide (66 mmol) to the solution.
- Heating: Heat the reaction mixture at 100 °C for 40 minutes.
- Precipitation: Cool the mixture to room temperature and let it stand overnight. Slowly pour the mixture into 150 mL of ice-water to precipitate a white solid.
- Filtration and Washing: Filter the solid and wash it three times with 50 mL of water.
- Extraction: Take up the solid in 600 mL of ethyl acetate.



- Drying and Evaporation: Dry the ethyl acetate solution over magnesium sulfate and then evaporate it under reduced pressure.
- Final Wash: Wash the residual solid three times with 30 mL of ether to afford the intermediate, 2-amino-5-chlorobenzoic acid.

Synthesis of Methyl 2-amino-5-chlorobenzoate

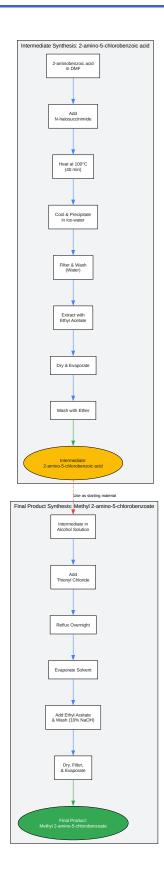
- Esterification Setup: To a 60 mL alcohol solution containing 20 mmol of the 2-amino-5-chlorobenzoic acid intermediate, add thionyl chloride (60 mmol).
- Reflux: Reflux the resulting suspension overnight.
- Solvent Removal: Evaporate the solvent.
- Work-up: Add ethyl acetate to the residue and wash it with a 10% NaOH solution.
- Final Steps: Dry, filter, and evaporate the solution to afford the final product, methyl 2amino-5-chlorobenzoate.

Another documented method involves the chlorination of methyl anthranilate using sodium hypochlorite and glacial acetic acid in a mixed solvent system at temperatures below -5°C.[7]

Synthesis Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **methyl 2-amino-5-chlorobenzoate** from 2-aminobenzoic acid.





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Caption: Workflow for the synthesis of **methyl 2-amino-5-chlorobenzoate**.



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